

Spectroscopic Analysis of (4-Nitrobenzyl)triphenylphosphonium bromide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	(4-Nitrobenzyl)triphenylphosphonium bromide
Cat. No.:	B109586

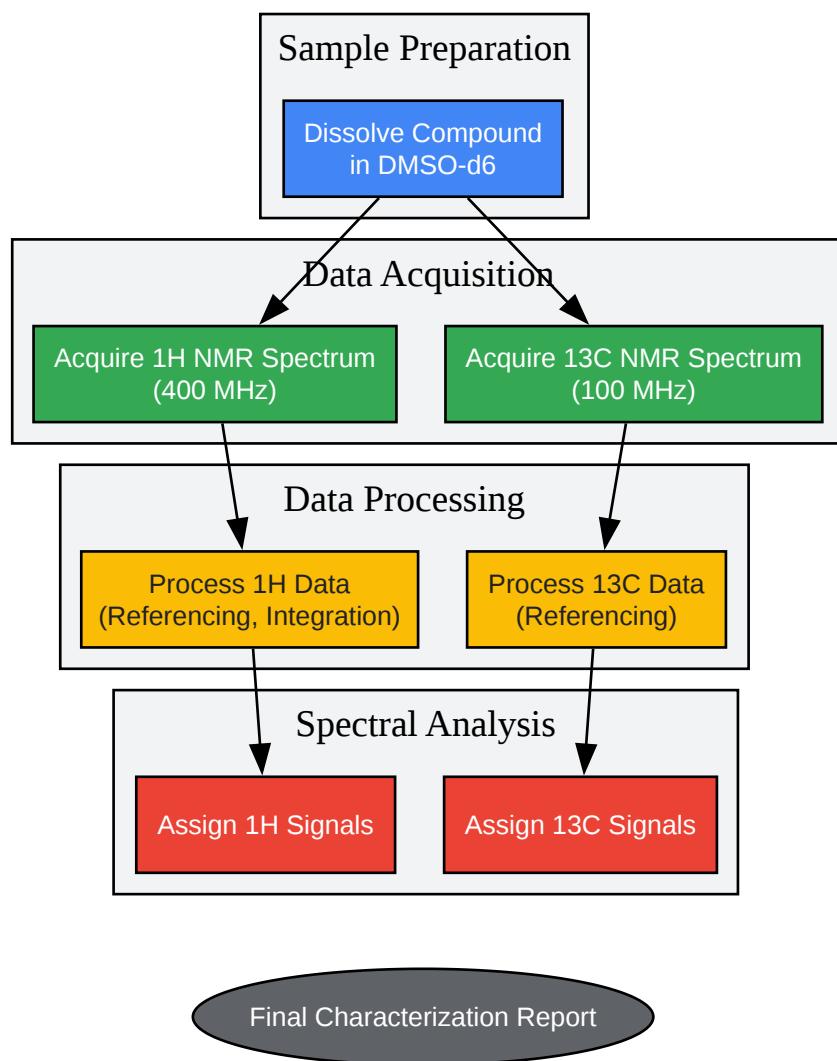
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This technical guide provides an in-depth analysis of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectral data for **(4-Nitrobenzyl)triphenylphosphonium bromide**. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering a comprehensive resource for the characterization of this important compound.

Chemical Structure

(4-Nitrobenzyl)triphenylphosphonium bromide is a quaternary phosphonium salt. The structure consists of a triphenylphosphine moiety covalently linked to a 4-nitrobenzyl group, with bromide as the counter-ion.



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- To cite this document: BenchChem. [Spectroscopic Analysis of (4-Nitrobenzyl)triphenylphosphonium bromide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109586#1h-nmr-and-13c-nmr-spectral-data-for-4-nitrobenzyl-triphenylphosphonium-bromide]

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